

Physical Properties of 3-Methylveratrole

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Compound of Interest

Compound Name: 2,3-Dimethoxytoluene

Cat. No.: B057066

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3-Methylveratrole is a substituted aromatic ether with the chemical formula C₉H₁₂O₂. A summary of its key physical properties is presented in the table below.

Physical Property	Value	Units	Conditions
Molecular Formula	C ₉ H ₁₂ O ₂	-	-
Molar Mass	152.19	g/mol	-
Boiling Point	202-203	°C	at 760 mmHg (lit.) ^[1] ^[2]
Density	1.025	g/mL	at 25 °C (lit.) ^[1] ^[2]
Refractive Index	1.514	-	at 20 °C (lit.) ^[1] ^[2]
Solubility	Soluble in Dichloromethane. Not miscible in water.	-	- ^[1] ^[2]
Flash Point	186	°F	- ^[1] ^[2]
Vapor Pressure	0.438	mmHg	at 25°C

Experimental Protocols for Physical Property Determination

The following sections detail the standard experimental methodologies for determining the physical properties of liquid organic compounds like 3-Methylveratrole.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic physical property.

Methodology: Capillary Tube Method[3][4][5][6]

- **Sample Preparation:** A small amount of 3-Methylveratrole is placed in a small test tube or a fusion tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the bulb of the thermometer and the sample are at the same level. This assembly is then immersed in a heating bath (e.g., paraffin oil or an aluminum block).
- **Heating:** The heating bath is heated slowly and uniformly.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then stopped.
- **Boiling Point Determination:** As the liquid cools, the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer or by direct mass and volume measurements.

Methodology: Pycnometer Method[7]

- **Pycnometer Preparation:** A clean, dry pycnometer (a small glass flask with a precise volume) is weighed accurately.

- **Sample Filling:** The pycnometer is filled with 3-Methylveratrole, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- **Weighing:** The filled pycnometer is weighed again.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Methodology: Mass and Volume Measurement[8][9]

- **Volume Measurement:** A known volume of 3-Methylveratrole is accurately measured using a graduated cylinder.
- **Mass Measurement:** The mass of the measured volume of the liquid is determined using an analytical balance.
- **Calculation:** The density is calculated by dividing the mass of the liquid by its volume.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property of a pure compound.

Methodology: Abbe Refractometer

- **Instrument Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of 3-Methylveratrole are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Determination of Solubility

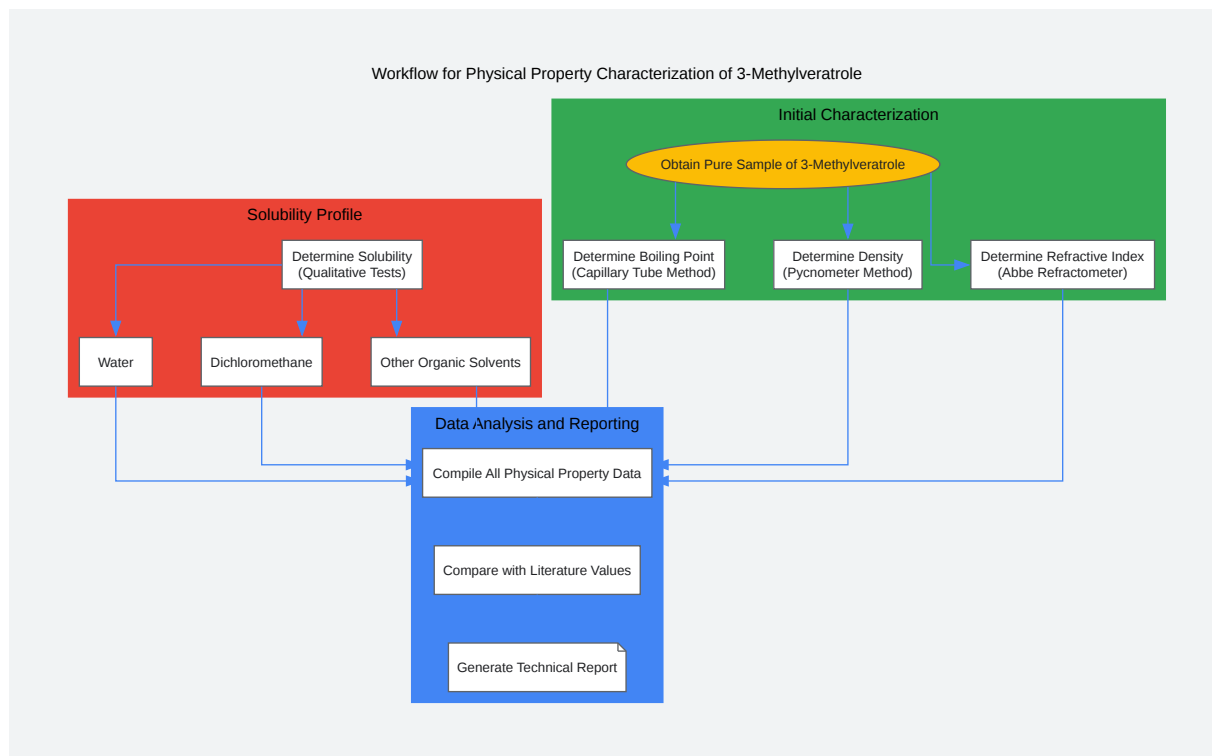
Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of 3-Methylveratrole in various solvents can be determined qualitatively.

Methodology: Qualitative Solubility Test[10][11][12]

- **Sample Preparation:** A small, measured amount of 3-Methylveratrole (e.g., 0.1 mL) is placed in a test tube.
- **Solvent Addition:** A small volume of the solvent (e.g., 1 mL of water or dichloromethane) is added to the test tube.
- **Observation:** The mixture is agitated, and the solubility is observed. If the liquid dissolves completely, it is considered soluble. If two distinct layers form, it is considered insoluble or not miscible.
- **Systematic Testing:** This process is repeated with a range of solvents of varying polarities to establish a solubility profile.

Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a liquid chemical compound such as 3-Methylveratrole.



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Caption: Workflow for the physical characterization of 3-Methylveratrole.

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